

# An In-depth Technical Guide to the Molecular Properties of 2-Iodophenol

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## Compound of Interest

Compound Name: **2-Iodophenol**

Cat. No.: **B132878**

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This document provides a concise overview of the fundamental molecular characteristics of **2-Iodophenol** (o-iodophenol), an aromatic organic compound significant in organic synthesis and as a building block in the pharmaceutical industry.

## Core Molecular Data

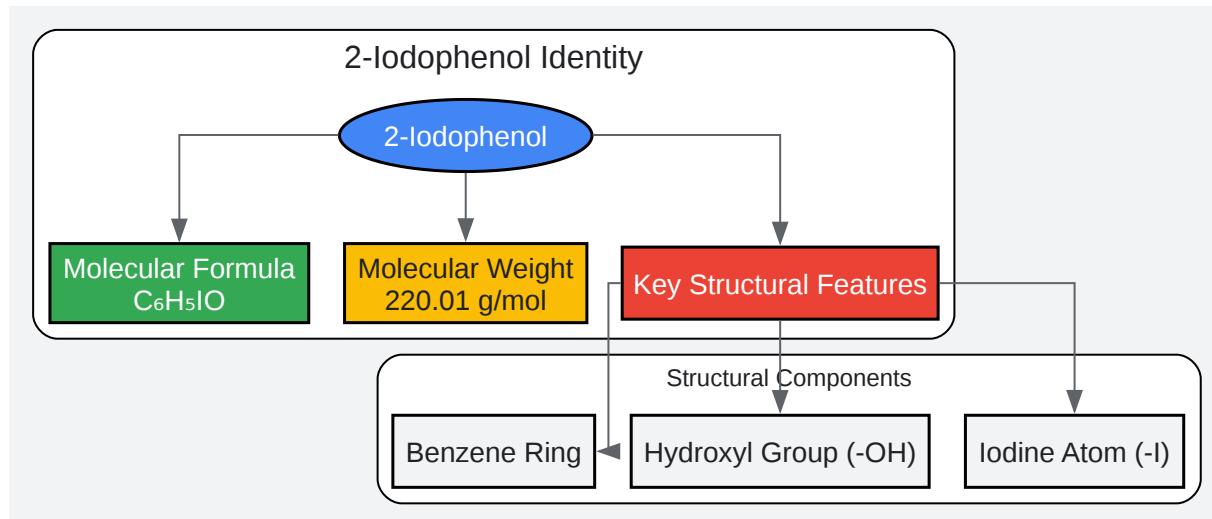
**2-Iodophenol** is a halogenated phenol distinguished by an iodine atom positioned ortho to the hydroxyl group on the benzene ring.<sup>[1]</sup> Its chemical identity is defined by its elemental composition and the total mass of its constituent atoms.

The molecular formula and weight are critical parameters for stoichiometric calculations in chemical reactions, analytical characterization, and drug design. The table below summarizes these key quantitative identifiers.

Parameter	Value	Reference
Chemical Formula	C <sub>6</sub> H <sub>5</sub> IO	[2][3][4]
Linear Formula	IC <sub>6</sub> H <sub>4</sub> OH	[1][5]
Molecular Weight	220.01 g/mol	[2][4][5]
Monoisotopic Mass	219.93851 Da	[2]

## Structural and Identifier Information

To facilitate unambiguous identification in research and regulatory documentation, a compound is assigned several standard identifiers.



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## References

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- 3. Phenol, 2-iodo- [webbook.nist.gov]
- 4. 2-iodophenol | 533-58-4 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 5. 2-碘苯酚 98% | Sigma-Aldrich [sigmaaldrich.com]

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